

RKI-1447: A Technical Guide to its Impact on Downstream Signaling Pathways

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Compound of Interest

Compound Name: RKI-1447

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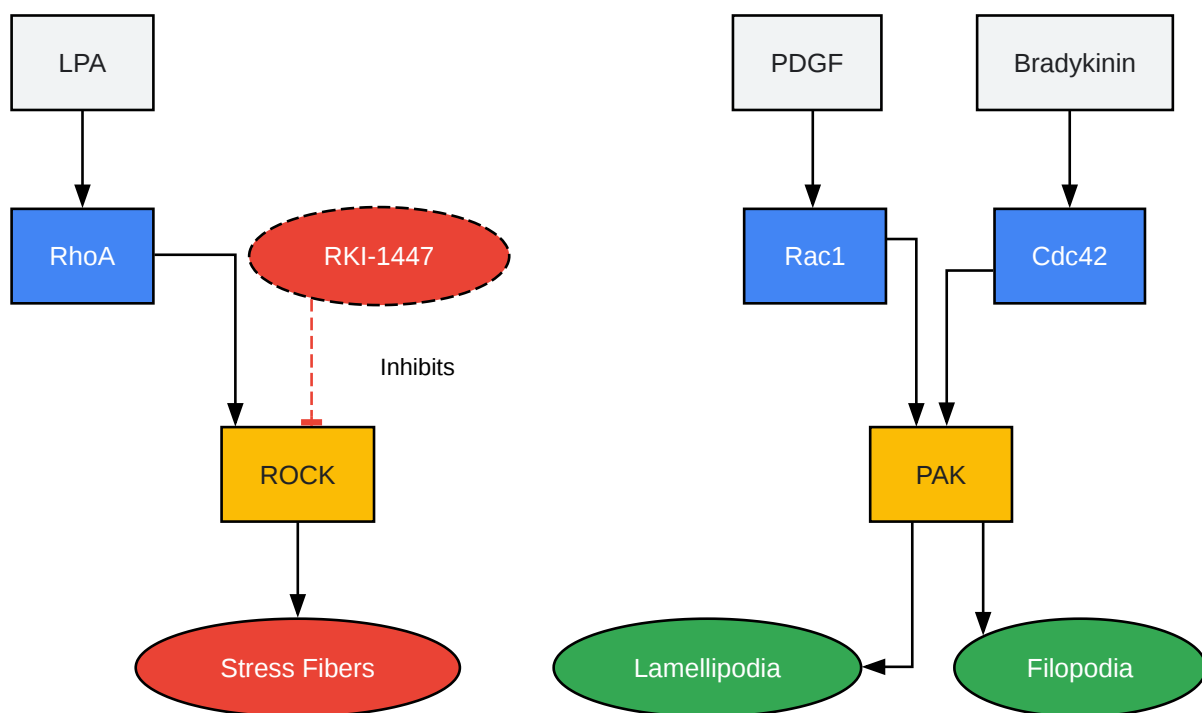
Introduction

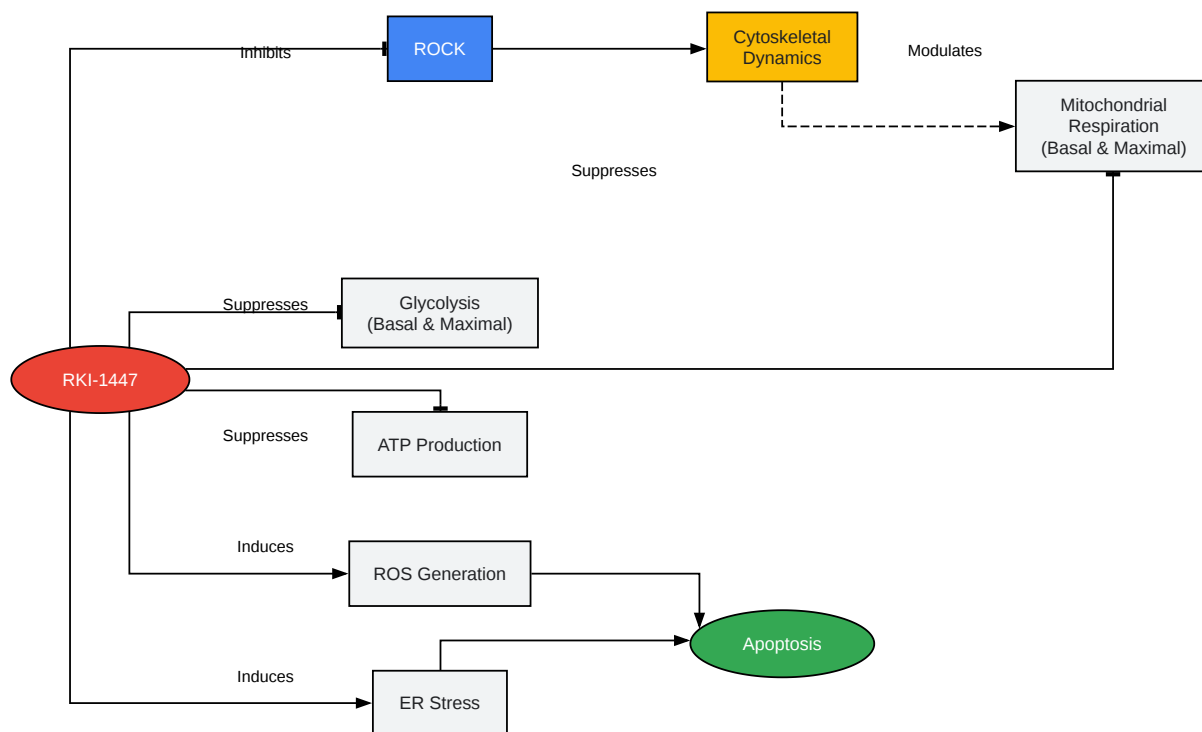
RKI-1447 is a potent and selective small molecule inhibitor of Rho-associated coiled-coil containing protein kinases (ROCK1 and ROCK2)[1][2][3]. As a Type I kinase inhibitor, **RKI-1447** binds to the ATP-binding site of ROCK, interacting with the hinge region and the DFG motif[1][2][4]. This inhibition disrupts the canonical Rho/ROCK signaling cascade, a critical regulator of various cellular processes. Dysregulation of this pathway is implicated in the progression of several diseases, including cancer, glaucoma, and nonalcoholic fatty liver disease[3][5]. This document provides an in-depth technical overview of the downstream signaling pathways modulated by **RKI-1447**, supported by quantitative data, detailed experimental protocols, and pathway visualizations.

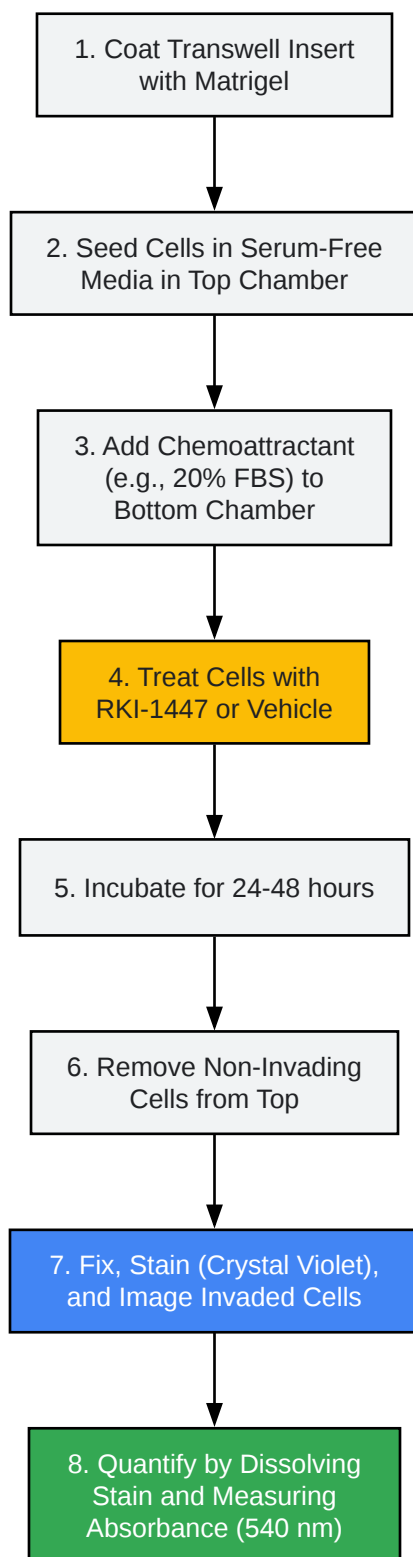
Core Mechanism of Action: Inhibition of the Rho/ROCK Signaling Pathway

The primary mechanism of action for **RKI-1447** is the direct inhibition of ROCK1 and ROCK2 kinases[1][3]. The Rho GTPase/ROCK pathway is a central regulator of cytoskeletal dynamics, cell migration, and invasion[1][5]. **RKI-1447**'s interference with this pathway leads to significant downstream effects on key cellular substrates and structures.

The canonical activation of this pathway involves GTP-bound RhoA activating ROCK, which in turn phosphorylates multiple downstream substrates. **RKI-1447** blocks this phosphorylation step, leading to the functional inactivation of the pathway.







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References

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